

# Documented Preclinical Profile of BPR1J-097

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## Compound Focus: bpr1j-097

CAS No.: 1327167-19-0

Cat. No.: S548028

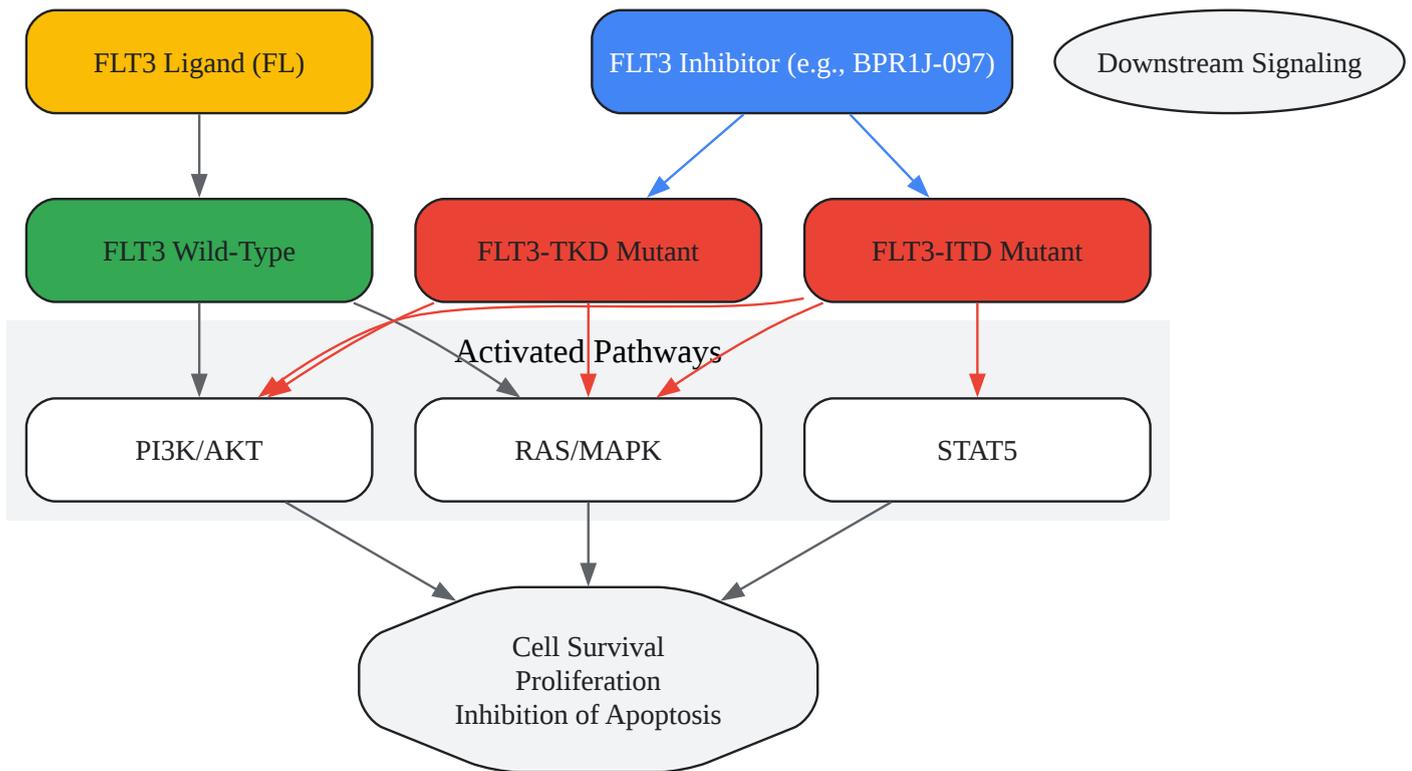
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The table below summarizes the key quantitative findings on **BPR1J-097** from the identified study [1].

Parameter	Value / Finding	Context / Model System
FLT3 Kinase IC <sub>50</sub>	1 - 10 nM	In vitro kinase assay
Anti-proliferation GC <sub>50</sub>	21 ± 7 nM	MOLM-13 cells (FLT3-ITD mutant AML cell line)
Anti-proliferation GC <sub>50</sub>	46 ± 14 nM	MV4-11 cells (FLT3-ITD mutant AML cell line)
Mechanistic Action	Inhibited FLT3 and STAT5 phosphorylation; induced apoptosis	Observed in FLT3-driven AML cells
In Vivo Efficacy	Pronounced, dose-dependent tumour growth inhibition and regression	FLT3-driven AML murine xenograft models
Pharmacokinetics	Described as "favourable" (specific parameters not detailed)	Preclinical study

## FLT3 Signaling Pathway and Inhibitor Mechanism

The following diagram illustrates the FLT3 signaling pathway and the general mechanism of action for FLT3 inhibitors like **BPR1J-097**, based on the broader context from the search results [2] [3] [4].



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Diagram of FLT3 signaling and inhibition. The FLT3 receptor, when bound by its ligand (wild-type) or through mutations (ITD/TKD), activates key downstream pathways. FLT3 inhibitors like **BPR1J-097** block this signaling, particularly in mutant cells [2] [3] [5].

## Research Gaps and Further Directions

The search results indicate that **BPR1J-097** has not been a focus of recent literature, with the primary study published over a decade ago [1]. Consequently, several areas required for an in-depth technical guide are lacking:

- **Detailed Experimental Protocols:** The specific methodologies for kinase assays, cell viability ( $GC_{50}$ ) measurements, and in vivo xenograft studies are not described in the available abstract.

- **Resistance Mechanisms:** The study does not investigate or report on potential resistance mechanisms against **BPR1J-097**.
- **Selectivity Profile:** While noted as a "novel FLT3 inhibitor," a comprehensive profiling of its selectivity against other kinases is not provided.
- **Recent Developments:** No clinical trial data or follow-up studies were found, suggesting its development may not have progressed to clinical stages.

## Suggestions for Deeper Research

To compile a more comprehensive whitepaper, you may need to consult additional sources:

- **Access the Full Text:** The original paper in the *British Journal of Cancer* (2012) may contain the detailed experimental methods you require.
- **Search Chemical Databases:** Look for **BPR1J-097** on professional databases like PubChem to find chemical structure, synonyms, and potentially linked bioactivity data.
- **Explore Broader FLT3 Context:** The other search results, while not mentioning **BPR1J-097**, offer extensive information on **next-generation FLT3 inhibitors** (e.g., FF-10101, FLIN-4), emerging resistance mechanisms, and novel combination strategies that represent the current research frontier [2] [6] [3].

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## References

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2. Rational design of next-generation FLT3 inhibitors in acute ... [sciencedirect.com]
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5. FLT3 inhibitors in acute myeloid leukemia: Current status ... [pmc.ncbi.nlm.nih.gov]
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